

# An In-depth Technical Guide to Ethyl 4-Ethylbenzoate

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## Compound of Interest

Compound Name: **4-Ethylbenzoate**

Cat. No.: **B1233868**

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## Introduction

Ethyl **4-ethylbenzoate** is an organic compound belonging to the ester family. As a derivative of benzoic acid, it and related structures are of interest to researchers in medicinal chemistry and drug development due to their potential as scaffolds for novel therapeutic agents. This technical guide provides a comprehensive overview of Ethyl **4-ethylbenzoate**, including its chemical properties, a detailed synthesis protocol, and an exploration of its potential applications in the pharmaceutical sector, supported by data on related compounds.

## Core Chemical Data

The fundamental chemical and physical properties of Ethyl **4-ethylbenzoate** are summarized below for easy reference.

Property	Value	Source
CAS Number	36207-13-3	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	178.23 g/mol	<a href="#">[1]</a>
IUPAC Name	ethyl 4-ethylbenzoate	<a href="#">[1]</a>
Synonyms	4-Ethylbenzoic acid, ethyl ester; p-Ethylbenzoic acid ethyl ester	<a href="#">[1]</a>
Appearance	Colorless liquid (predicted)	
Boiling Point	256.6 °C (estimate)	
Density	1.008 g/cm <sup>3</sup> (estimate)	
Flash Point	112.4 °C (estimate)	
Solubility	Insoluble in water; soluble in organic solvents	<a href="#">[2]</a>
LogP	3.5 (predicted)	<a href="#">[1]</a>

## Synthesis of Ethyl 4-Ethylbenzoate

The most common and straightforward method for the synthesis of Ethyl **4-ethylbenzoate** is the Fischer esterification of 4-ethylbenzoic acid with ethanol in the presence of a strong acid catalyst, such as sulfuric acid.[\[3\]](#)[\[4\]](#)

## Experimental Protocol: Fischer Esterification

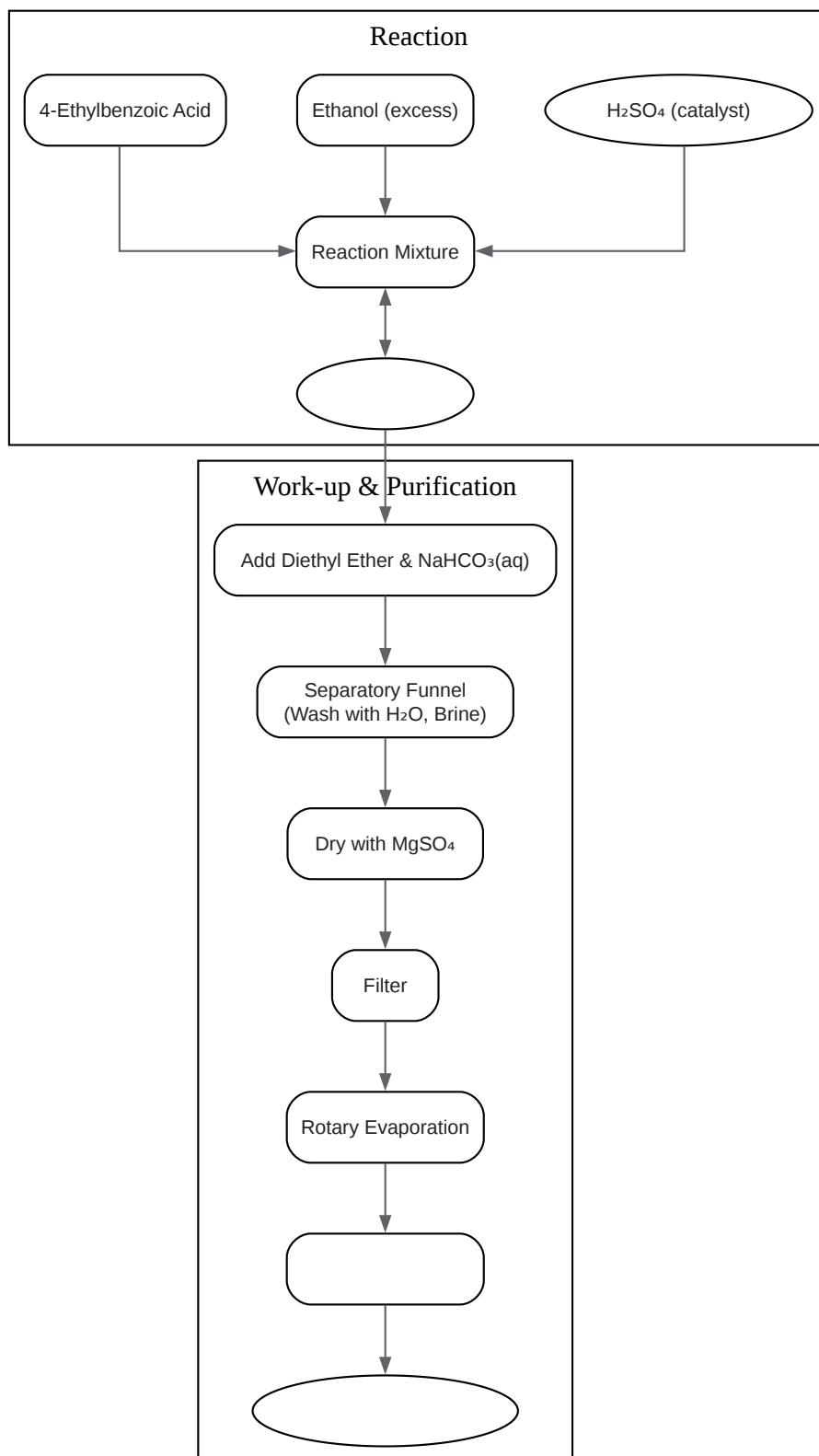
Materials:

- 4-Ethylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid

- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

**Procedure:**

- **Reaction Setup:** In a dry round-bottom flask, dissolve 4-ethylbenzoic acid in an excess of absolute ethanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (typically 1-3% of the molar amount of the carboxylic acid) to the solution.
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- **Extraction:** Transfer the reaction mixture to a separatory funnel. Add diethyl ether to dilute the mixture and wash with a saturated solution of sodium bicarbonate to neutralize the unreacted acid and the sulfuric acid catalyst. Wash subsequently with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **Ethyl 4-ethylbenzoate**.
- **Purification:** The crude product can be further purified by vacuum distillation to yield the pure ester.



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**Caption:** Synthesis workflow for Ethyl **4-ethylbenzoate** via Fischer esterification.

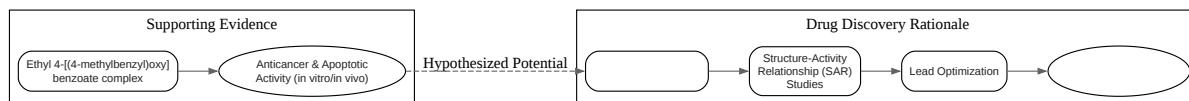
# Applications in Drug Development

While specific biological activities of Ethyl **4-ethylbenzoate** are not extensively documented in publicly available literature, the broader class of benzoate derivatives is of significant interest in medicinal chemistry.

## Anticancer Potential

Research into structurally related compounds provides a strong rationale for investigating Ethyl **4-ethylbenzoate** and its analogues as potential anticancer agents. A study on Ethyl 4-[(4-methylbenzyl)oxy] benzoate complex demonstrated notable anticancer activity against Ehrlich ascites carcinoma (EAC) and human breast cancer (MCF7) cells.<sup>[5]</sup> The compound was found to induce apoptosis through the activation of pro-apoptotic genes (p53, Bax, Caspases) and the inactivation of the anti-apoptotic gene Bcl2.<sup>[5]</sup>

This suggests that the ethyl benzoate scaffold can be a valuable starting point for the design of novel anticancer drugs. The ethyl group at the 4-position of Ethyl **4-ethylbenzoate** may influence its pharmacokinetic and pharmacodynamic properties, such as lipophilicity and binding to target proteins, compared to other substituted benzoates.



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**Caption:** Logical relationship for the investigation of Ethyl **4-ethylbenzoate** in anticancer drug discovery.

## Other Potential Applications

- **Antimicrobial Agents:** Some benzoate esters, such as Ethyl 4-ethoxybenzoate, have been reported to possess antimicrobial properties by interfering with bacterial DNA synthesis.<sup>[6]</sup> This suggests that Ethyl **4-ethylbenzoate** could be explored for similar activities.

- Enzyme Inhibitors: The benzoate scaffold is present in various enzyme inhibitors. Further research could explore the potential of Ethyl **4-ethylbenzoate** to inhibit specific enzymes of therapeutic interest.

## Spectroscopic Data

The identity and purity of synthesized Ethyl **4-ethylbenzoate** can be confirmed using various spectroscopic techniques.

Spectroscopic Data	Key Features	Source
<sup>1</sup> H NMR	Signals corresponding to the ethyl groups (both from the ester and the 4-position substituent) and the aromatic protons are expected.	[1]
<sup>13</sup> C NMR	Characteristic peaks for the carbonyl carbon of the ester, the aromatic carbons, and the carbons of the ethyl groups would be observed.	[1]
IR Spectroscopy	A strong absorption band corresponding to the C=O stretching of the ester group is a key diagnostic peak.	[1]
Mass Spectrometry	The molecular ion peak corresponding to the molecular weight of the compound would be present, along with characteristic fragmentation patterns.	[1]

## Conclusion

Ethyl **4-ethylbenzoate** is a readily synthesizable compound with potential applications in drug discovery, particularly in the development of novel anticancer agents, drawing from the

demonstrated biological activity of structurally related compounds. The provided synthesis protocol offers a reliable method for its preparation, enabling further investigation into its pharmacological properties. Future research should focus on the biological evaluation of Ethyl **4-ethylbenzoate** and its derivatives to fully elucidate their therapeutic potential.

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## References

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